

4-(4-Chlorophenyl)cyclohexanecarboxylic acid molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-(4-Chlorophenyl)cyclohexanecarboxylic acid
CAS No.:	95233-37-7
Cat. No.:	B104294

[Get Quote](#)

An In-depth Technical Guide to **4-(4-Chlorophenyl)cyclohexanecarboxylic acid**: Molecular Structure, Properties, and Synthetic Considerations

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **4-(4-chlorophenyl)cyclohexanecarboxylic acid**, a pivotal chemical intermediate in pharmaceutical synthesis. Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's molecular characteristics, physicochemical properties, and synthetic methodologies, with a focus on the practical application and scientific rationale behind its use.

Introduction: A Key Building Block in Medicinal Chemistry

4-(4-Chlorophenyl)cyclohexanecarboxylic acid is a substituted cyclohexanecarboxylic acid derivative of significant interest in the pharmaceutical industry. Its structural framework, featuring a cyclohexane ring linked to a chlorophenyl group and a carboxylic acid moiety, makes it a versatile precursor for the synthesis of complex molecular architectures. Most notably, it serves as a critical starting material in the production of Atovaquone, an antimalarial and antipneumocystic medication.[1][2][3] The stereochemistry of the cyclohexane ring, particularly the trans-isomer, is crucial for its utility in the synthesis of Atovaquone, highlighting the importance of stereochemical control in its production.[3]

Molecular Structure and Physicochemical Properties

The molecular integrity and purity of **4-(4-chlorophenyl)cyclohexanecarboxylic acid** are paramount for its successful application in pharmaceutical manufacturing. A thorough understanding of its chemical and physical properties is therefore essential.

Molecular Formula and Weight

The chemical formula for **4-(4-chlorophenyl)cyclohexanecarboxylic acid** is $C_{13}H_{15}ClO_2$, and its molecular weight is 238.71 g/mol .[1][4][5]

Structural Representation

The molecule consists of a cyclohexane ring substituted with a 4-chlorophenyl group and a carboxylic acid. The relative orientation of the substituents on the cyclohexane ring gives rise to cis and trans isomers.

Caption: 2D structure of **4-(4-Chlorophenyl)cyclohexanecarboxylic acid**.

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below. These parameters are critical for handling, storage, and reaction setup.

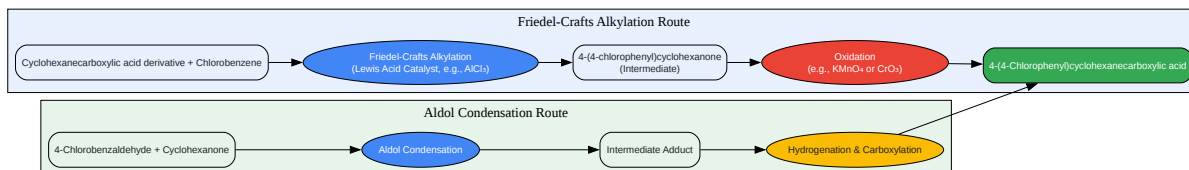
Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₅ ClO ₂	[1][4]
Molecular Weight	238.71 g/mol	[1][4][5]
Appearance	White to off-white crystalline powder	[1][3]
Melting Point	252-262 °C	[1][3]
Boiling Point	387.1 °C at 760 mmHg	[2]
Density	~1.225 g/cm ³ at 25 °C	[1][3]
Solubility	Low solubility in water; slightly soluble in alcohols.	[3]
CAS Number	49708-81-8 (trans-isomer)	[1][2]

Synthesis and Mechanistic Considerations

The synthesis of **4-(4-chlorophenyl)cyclohexanecarboxylic acid** can be achieved through various routes. A commonly employed method involves the Friedel-Crafts reaction, which is valued for its efficiency in forming carbon-carbon bonds between aromatic and aliphatic moieties.

Synthetic Pathway Overview

A prevalent synthetic strategy involves the Friedel-Crafts alkylation of chlorobenzene with a cyclohexene derivative, followed by oxidation. An alternative approach involves the reaction of 4-chlorobenzaldehyde with cyclohexanone.[2] The choice of synthetic route often depends on factors such as starting material availability, desired isomer purity, and scalability.



[Click to download full resolution via product page](#)

Caption: High-level overview of synthetic routes to the target compound.

Detailed Experimental Protocol: Friedel-Crafts Approach

The following protocol is a representative example of the synthesis of **4-(4-chlorophenyl)cyclohexanecarboxylic acid**.

Materials:

- Cyclohexanecarboxylic acid
- Thionyl chloride
- Chlorobenzene
- Anhydrous aluminum chloride (AlCl_3)
- Potassium permanganate (KMnO_4)
- Sodium hydroxide
- Hydrochloric acid
- Appropriate organic solvents (e.g., dichloromethane, diethyl ether)

Procedure:

- **Acid Chloride Formation:** Convert cyclohexanecarboxylic acid to its corresponding acid chloride by reacting it with thionyl chloride. This step activates the carboxylic acid for the subsequent Friedel-Crafts reaction.
- **Friedel-Crafts Acylation:** In a moisture-free environment, slowly add the cyclohexanecarbonyl chloride to a suspension of anhydrous aluminum chloride in chlorobenzene. The Lewis acid catalyst (AlCl_3) facilitates the electrophilic attack of the acylium ion on the chlorobenzene ring.
- **Workup:** After the reaction is complete, quench the reaction mixture by carefully pouring it over ice and hydrochloric acid. This step decomposes the aluminum chloride complex. Extract the organic product with a suitable solvent.
- **Oxidation:** The resulting ketone intermediate is then oxidized to the carboxylic acid using a strong oxidizing agent like potassium permanganate in a basic solution.
- **Purification:** Acidify the reaction mixture to precipitate the crude **4-(4-chlorophenyl)cyclohexanecarboxylic acid**. The product can be further purified by recrystallization to achieve the desired purity, which is often greater than 99.0%.^[1]

Rationale: The Friedel-Crafts reaction is a robust method for aryl-alkyl bond formation. The subsequent oxidation is a standard transformation to introduce the carboxylic acid functionality. Control of reaction conditions, particularly temperature and moisture, is critical to minimize side reactions and maximize yield.

Isomeric Considerations and Purity

For pharmaceutical applications, particularly in the synthesis of Atovaquone, the trans-isomer of **4-(4-chlorophenyl)cyclohexanecarboxylic acid** is the desired stereoisomer.^[3] Therefore, methods to control and separate the cis and trans isomers are crucial. High-purity grades of this compound may specify a cis-isomer content of $\leq 1.5\%$.^[3] Isomer separation can be achieved through techniques such as recrystallization or chiral column chromatography.^[1]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **4-(4-chlorophenyl)cyclohexanecarboxylic acid**.

- Hazards: It may cause skin and eye irritation, and potentially respiratory irritation.[6][7]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical safety goggles, and a lab coat.[6][7] Work in a well-ventilated area or use a fume hood.[7]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[1][8]
- In case of exposure:
 - Skin contact: Wash off immediately with plenty of soap and water.[7]
 - Eye contact: Rinse immediately with plenty of water for at least 15 minutes.[7]
 - Inhalation: Move to fresh air.[7]
 - Seek medical attention if irritation or other symptoms persist.[7]

Conclusion

4-(4-Chlorophenyl)cyclohexanecarboxylic acid is a fundamentally important intermediate in the synthesis of valuable active pharmaceutical ingredients. Its molecular structure and physicochemical properties dictate its reactivity and handling requirements. A thorough understanding of its synthesis, with careful consideration of isomeric purity, is essential for its effective use in drug development and manufacturing. This guide provides a foundational understanding for researchers and scientists working with this key chemical entity.

References

- Exploring trans-4-(4-Chlorophenyl)cyclohexanecarboxylic Acid: Applications and Synthesis. [[Link](#)]
- MSDS - 4-Chlorophenyl) Cyclohexane-1-Carboxylic Acid PDF - Scribd. [[Link](#)]
- 4-(4-Chlorophenyl)Cyclohexanecarboxylic Acid - NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]

- Synthesis of trans-4-(p-chlorophenyl)cyclohexane carboxylic acid chloride - PrepChem.com. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [nbinno.com](https://www.nbinno.com) [[nbinno.com](https://www.nbinno.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. 4-(4-Chlorophenyl)cyclohexanecarboxylic acid | 49708-81-8 [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. 49708-81-8 CAS MSDS (4-(4-Chlorophenyl)cyclohexanecarboxylic acid) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](https://www.chemicalbook.com)]
- 6. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 7. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 8. [nbinno.com](https://www.nbinno.com) [[nbinno.com](https://www.nbinno.com)]
- To cite this document: BenchChem. [4-(4-Chlorophenyl)cyclohexanecarboxylic acid molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104294/docs#4-4-chlorophenyl-cyclohexanecarboxylic-acid-molecular-structure-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)